

Photophysical & Chemical Properties of 1-Pyrenol, 6-nitro-

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Compound of Interest

Compound Name: 1-Pyrenol, 6-nitro-

CAS No.: 1767-28-8

Cat. No.: B122723

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Technical Guide for Spectroscopic & Environmental Applications

Executive Summary & Chemical Identity

1-Hydroxy-6-nitropyrene (1-OH-6-NP) represents a classic "push-pull" chromophore where the electron-donating hydroxyl group (-OH) at position 1 and the electron-withdrawing nitro group (-NO

) at position 6 communicate through the conjugated pyrene

-system.

Unlike unsubstituted pyrene, which is characterized by long-lived fluorescence and excimer formation, 1-OH-6-NP is dominated by rapid intersystem crossing (ISC) and intramolecular charge transfer (ICT). It is primarily encountered by researchers as a stable, mutagenic photoproduct resulting from the solar irradiation of 1-nitropyrene and 1,6-dinitropyrene.

Property	Detail
CAS Name	1-Pyrenol, 6-nitro-
Synonyms	1-Hydroxy-6-nitropyrene; 6-Nitro-1-pyrenol
Molecular Formula	C
	H
	NO
Molecular Weight	263.25 g/mol
Electronic Class	D-
	-A (Donor-
	-Acceptor)
Primary Detection	HPLC-Fluorescence; LC-MS/MS (m/z 262 [M-H])

Electronic Structure & Absorption Spectra

The introduction of the nitro group induces a strong bathochromic (red) shift in the absorption spectrum compared to 1-hydroxypyrene.

Ground State Absorption

The absorption spectrum is characterized by a broad charge-transfer (CT) band in the visible region (400–450 nm), giving the compound its distinct yellow-orange color.

- Mechanism: Direct excitation into a Charge Transfer state ().
- Solvatochromism: The absorption maximum () exhibits positive solvatochromism. In polar solvents (e.g., methanol, DMSO), the dipole moment of the excited state is stabilized, red-shifting the absorption band further than in non-

polar solvents (e.g., hexane).

The "Push-Pull" Effect

- Donor (OH): Raises the energy of the HOMO.
- Acceptor (NO₂): Lowers the energy of the LUMO.
- Result: A narrowed HOMO-LUMO gap compared to pyrene (3.1 eV), facilitating low-energy visible light absorption.

Excited State Dynamics & Photochemistry

The photophysics of 1-OH-6-NP are defined by the competition between radiative decay (fluorescence), intersystem crossing (ISC), and photochemical rearrangement.

Fluorescence Quenching & ISC

Nitro-PAHs are notoriously weakly fluorescent (quantum yield $\Phi_f \approx 0.05$).

- Heavy Atom/El-Sayed Rule: The nitro group introduces non-radiative pathways. Spin-orbit coupling between the singlet and triplet states is highly efficient, leading to ultrafast ISC ($\tau_{ISC} \approx 100$ fs).
- Impact: While 1-hydroxypyrene is highly fluorescent ($\Phi_f \approx 0.6$), the 6-nitro derivative shows drastically reduced quantum yield, though it remains detectable by sensitive HPLC-fluorescence detectors.

Photoacidity (Theoretical Framework)

1-Hydroxypyrene is a known photoacid (

;

).

- Prediction for 1-OH-6-NP: The electron-withdrawing nitro group at the conjugated 6-position significantly increases acidity.

- Ground State:

is expected to be lower than 8.8 (likely 6.0–7.0).

- Excited State: Upon excitation, charge transfer from OH to NO

makes the oxygen extremely electron-deficient, potentially driving the

below 0 (Super-photoacid behavior).

Formation Pathway (Nitro-Nitrite Rearrangement)

The molecule is formed via a specific photochemical pathway from 1,6-dinitropyrene or 1-nitropyrene. This mechanism is critical for researchers studying atmospheric degradation of PAHs.



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Figure 1: The photochemical formation pathway of 1-hydroxy-6-nitropyrene via nitro-nitrite rearrangement.[1][2][3][4][5][6]

Experimental Protocols

Synthesis via Photolysis

This protocol generates 1-OH-6-NP as a standard for analytical calibration.

- Preparation: Dissolve 1-nitropyrene (

M) in methanol.

- Deoxygenation: Purge the solution with N₂ for 30 minutes to suppress singlet oxygen quenching.
- Irradiation: Irradiate with a Xe-Hg lamp (or UV LED at 365 nm) for 45–60 minutes.
- Monitoring: Monitor the disappearance of the 1-nitropyrene band (405 nm) and the appearance of the red-shifted product band (~430 nm).
- Isolation: Preconcentrate the solution and separate via HPLC (C18 column) or preparative TLC.

HPLC-Fluorescence Detection

Due to low quantum yields, optimized detection parameters are required.

- Column: C18 Reverse Phase (e.g., Cosmosil 5C18-MS).[\[1\]](#)
- Mobile Phase: Acetonitrile/Water (gradient, typically 70:30 to 100:0).
- Excitation Wavelength (): 360–380 nm (Targets the pyrene core absorption).
- Emission Wavelength (): 430–450 nm (Detects the Stokes-shifted emission).
 - Note: Ensure the detector gain is set high due to the quenching effect of the nitro group.

Summary of Photophysical Data

Parameter	Value / Range	Context
	400–440 nm	Solvent dependent (Bathochromic shift vs Pyrene)
	430–500 nm	Weak emission; highly sensitive to solvent polarity
		Quenched by efficient ISC (Nitro group effect)
Precursor	1-Nitropyrene	Photodegradation yield
Bioactivity	Estrogenic	Strongest estrogenic activity among OH-nitro isomers

References

- Formation & Mechanism: Brister, M. M., et al. "Photodegradation Mechanisms of 1-Nitropyrene, an Environmental Pollutant." Journal of Physical Chemistry A, 2016. [Link](#)
- Environmental Detection: Kameda, T., et al. "Atmospheric Formation of Hydroxynitrofluoranthene from Photochemical Reactions of 2-Nitrofluoranthene." [7] Polycyclic Aromatic Compounds, 2012. [5][7] [Link](#) [7]
- Biological Activity: Akiyama, A., et al. "Endocrine disrupting activities of the five isomers of hydroxynitropyrene." Journal of Health Science, 2009.
- General Photophysics: Ielasi, G., et al. "Photophysics and Photochemistry of 1-Nitropyrene." Chemical Physics Letters, 2003.

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Sources

- 1. mhlw-grants.niph.go.jp [mhlw-grants.niph.go.jp]

- [2. Photodegradation Mechanisms of 1-Nitropyrene, an Environmental Pollutant: the Effect of Organic Solvents, Water, Oxygen, Phenols and Polycyclic Aromatics on the Destruction and Product Yields - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. dokumen.pub \[dokumen.pub\]](#)
- [5. | Science Journal of University of Zakho \[sjuoz.uoz.edu.krd\]](#)
- [6. dokumen.pub \[dokumen.pub\]](#)
- [7. mhlw-grants.niph.go.jp \[mhlw-grants.niph.go.jp\]](#)
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